

# Application Notes and Protocols for Lysosomal Carbon Monoxide Imaging Using LysoFP-NO2

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## Compound of Interest

Compound Name: LysoFP-NH2

Cat. No.: B1675796

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## Introduction

Carbon monoxide (CO), once known primarily for its toxicity, is now recognized as a crucial endogenous signaling molecule involved in a variety of physiological and pathophysiological processes. Produced endogenously by heme oxygenase (HO) enzymes, CO participates in vasodilation, neurotransmission, anti-inflammatory responses, and anti-apoptotic pathways. The lysosome, a key cellular organelle for degradation and recycling, is increasingly understood to be a central hub for metabolic signaling. The detection of CO specifically within the lysosome is therefore of great interest for understanding its role in cellular homeostasis and disease.

These application notes describe the experimental workflow for imaging lysosomal carbon monoxide using LysoFP-NO2, a "turn-on" fluorescent probe. LysoFP-NO2 itself is non-fluorescent but reacts selectively with CO within the acidic environment of the lysosome to form the highly fluorescent product, **LysoFP-NH2**. This transformation allows for the sensitive and specific detection of lysosomal CO in living cells. The imaging of **LysoFP-NH2** provides a powerful tool for researchers and drug development professionals to investigate the roles of lysosomal CO in various cellular contexts.

## Product Information and Spectral Properties

LysoFP-NO<sub>2</sub> is a cell-permeable probe that selectively accumulates in lysosomes. Upon reaction with CO, the nitro group of LysoFP-NO<sub>2</sub> is reduced to an amine group, resulting in the formation of the fluorescent **LysoFP-NH<sub>2</sub>**. This "turn-on" response provides a high signal-to-noise ratio for imaging.

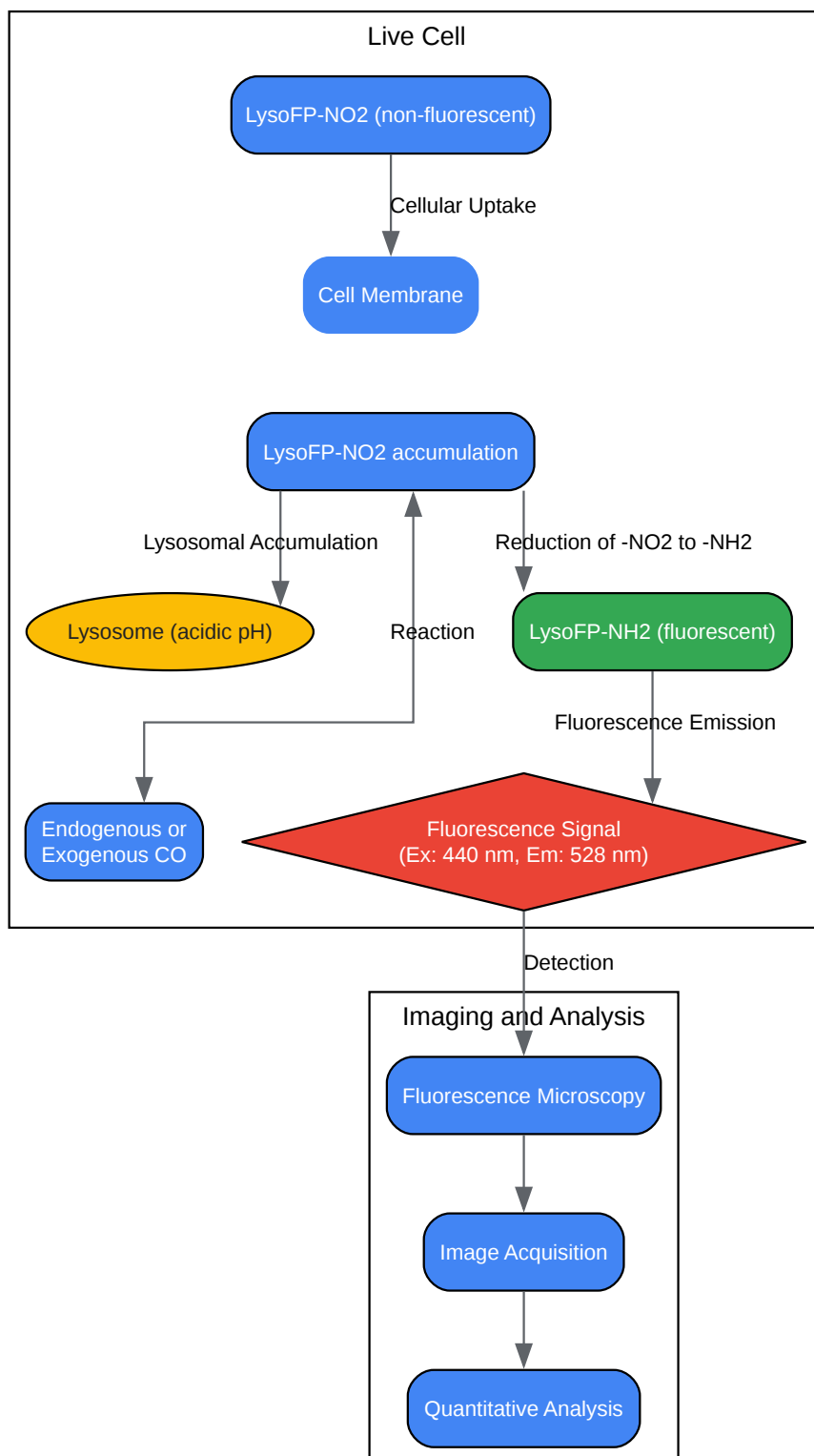
Property	Value	Reference
Probe Name	LysoFP-NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Fluorescent Product	LysoFP-NH <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Target Analyte	Carbon Monoxide (CO)	<a href="#">[1]</a>
Cellular Localization	Lysosomes	
Excitation Maximum (LysoFP-NH <sub>2</sub> )	~440 nm	
Emission Maximum (LysoFP-NH <sub>2</sub> )	~528 nm	
Fluorescence Increase (upon reaction with CO)	>75-fold	
Recommended Cell Lines	MCF7, HepG2, and others	
Cytotoxicity	Not cytotoxic to HepG2 cells for up to five hours at a concentration of 30 µM.	

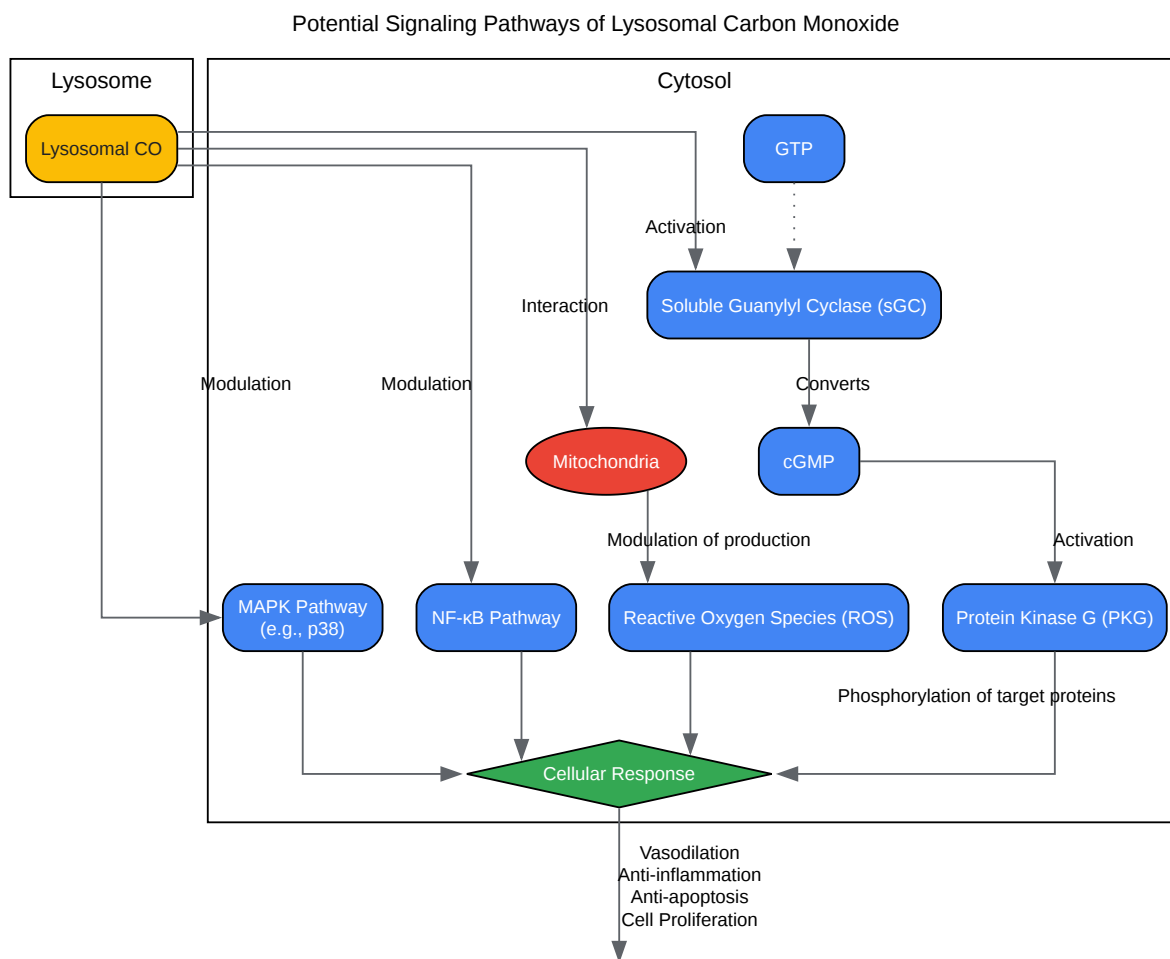
## Experimental Workflow and Protocols

The following protocols provide a general guideline for using LysoFP-NO<sub>2</sub> to image lysosomal CO in live cells. Optimization may be required for different cell types and experimental conditions.

## Signaling Pathway of Lysosomal CO Detection

## Workflow for Lysosomal CO Detection using LysoFP-NO2





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## References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
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